

trans-Chlordane-13C10

In-Depth Technical Guide: Isotopic Purity of

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	trans Chlordane-13C10	
Cat. No.:	B15599535	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity of trans-Chlordane-¹³C₁₀, a critical internal standard for the quantitative analysis of chlordane and its metabolites. The guide details the analytical methodologies used to determine isotopic purity, presents quantitative data, and outlines the logical framework for assessing this crucial parameter.

Introduction

trans-Chlordane-¹³C₁₀ is a stable isotope-labeled analog of trans-chlordane, a persistent organochlorine pesticide. Its use as an internal standard in mass spectrometry-based analytical methods, such as gas chromatography-mass spectrometry (GC-MS), is essential for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response. The isotopic purity of this standard is of paramount importance, as the presence of unlabeled or partially labeled species can compromise the accuracy of analytical results. This guide serves to provide researchers with the necessary technical information to understand and verify the isotopic purity of trans-Chlordane-¹³C₁₀.

Quantitative Data on Isotopic Purity

The isotopic purity of commercially available trans-Chlordane-¹³C₁₀ standards is typically high, ensuring their suitability for sensitive analytical applications. The primary quantitative parameter is the percentage of the fully labeled isotopologue (all ten carbon atoms as ¹³C).



Parameter	Value	Source
Stated Isotopic Purity	99%	Cambridge Isotope Laboratories, Inc.

This table summarizes the stated isotopic purity from a leading supplier. This value indicates that 99% of the trans-chlordane molecules in the standard contain ten ¹³C atoms. The remaining 1% may consist of isotopologues with fewer than ten ¹³C atoms (e.g., ¹³C₉) or other impurities.

Experimental Protocol for Isotopic Purity Determination

The determination of the isotopic purity of trans-Chlordane-¹³C₁₀ is primarily accomplished using Gas Chromatography-Mass Spectrometry (GC-MS). This technique allows for the separation of the analyte from potential contaminants and the determination of its isotopic distribution based on the mass-to-charge ratio (m/z) of its molecular ions.

Sample Preparation

- Standard Dilution: Prepare a working solution of the trans-Chlordane-¹³C₁₀ standard in a high-purity solvent such as nonane or toluene. A typical concentration for GC-MS analysis is 1 μg/mL.
- Serial Dilutions (Optional): If necessary, perform serial dilutions to bring the concentration within the linear range of the instrument.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following is a representative GC-MS protocol. Optimization may be required based on the specific instrumentation used.

Instrumentation: A high-resolution gas chromatograph coupled to a quadrupole or time-of-flight (TOF) mass spectrometer is recommended for accurate mass determination.



GC Conditions:

- Injection Port: Split/splitless injector, operated in splitless mode.
- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Column: A 30 m x 0.25 mm i.d., 0.25 μm film thickness, low-bleed fused silica capillary column with a 5% phenyl-methylpolysiloxane stationary phase (or equivalent).
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp 1: 20 °C/min to 200 °C.
 - Ramp 2: 5 °C/min to 280 °C, hold for 5 minutes.
- Injection Volume: 1 μL

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode: Full Scan (to identify potential impurities) and Selected Ion Monitoring (SIM) for quantitative analysis of isotopic distribution.
- Scan Range (Full Scan): m/z 50-500
- SIM Ions to Monitor:
 - m/z 418 (Molecular ion of unlabeled trans-chlordane, C10H6Cl8)
 - m/z 427 (Molecular ion for ¹²C₉¹³C₁ isotopologue cluster)



- m/z 428 (Molecular ion for ¹²C₈¹³C₂ isotopologue cluster)
- ... (monitor up to m/z 428)
- m/z 428.8 (approximate monoisotopic mass of the fully ¹³C₁₀-labeled molecular ion cluster)
 Note: The exact m/z will depend on the instrument's mass accuracy. High-resolution MS is required to resolve these peaks. A key cluster of ions to monitor for the fully labeled compound will be centered around the most abundant isotopologue of the M+10 peak. Due to the presence of multiple chlorine isotopes (³⁵Cl and ³⁷Cl), the molecular ion will appear as a characteristic isotopic cluster. The most abundant peak in this cluster for the fully labeled compound should be monitored for quantification.

Data Analysis

- Mass Spectrum Evaluation: In full scan mode, examine the mass spectrum corresponding to the chromatographic peak of trans-Chlordane-¹³C₁₀. The spectrum should exhibit a characteristic isotopic cluster for a molecule containing eight chlorine atoms.
- Isotopic Distribution Calculation: In SIM mode, integrate the peak areas for the monitored ions across the chromatographic peak.
- Purity Calculation: The isotopic purity is calculated as the ratio of the peak area of the fully labeled isotopologue (M+10) to the sum of the peak areas of all monitored isotopologues (from M+0 to M+10), expressed as a percentage.

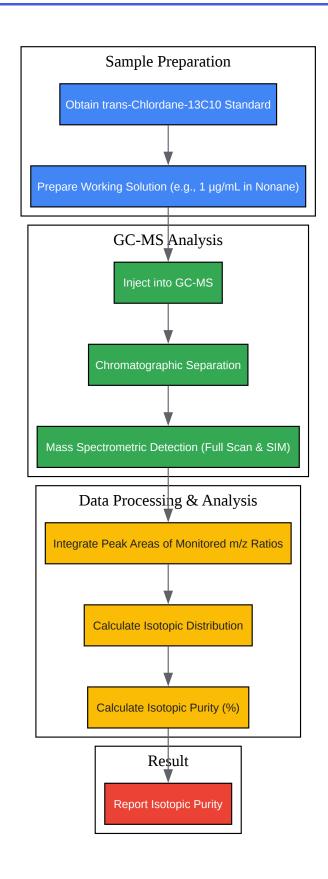
Isotopic Purity (%) = $[Area(M+10) / (Area(M+0) + Area(M+1) + ... + Area(M+10))] \times 100$

Visualizations

Logical Workflow for Isotopic Purity Assessment

The following diagram illustrates the logical workflow for assessing the isotopic purity of trans-Chlordane-¹³C₁₀.





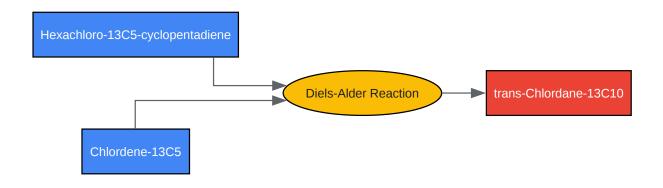
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Caption: Workflow for Isotopic Purity Assessment.



Conceptual Synthesis Pathway

The synthesis of ¹³C₁₀-labeled chlordane would conceptually follow the Diels-Alder reaction used for the unlabeled compound, but utilizing ¹³C-labeled precursors.



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Caption: Conceptual Synthesis of trans-Chlordane-13C10.

This conceptual pathway highlights that the isotopic purity of the final product is highly dependent on the isotopic enrichment of the starting materials, Hexachloro-¹³C₅-cyclopentadiene and Chlordene-¹³C₅. Incomplete labeling of these precursors would be the primary source of isotopic impurities in the final trans-Chlordane-¹³C₁₀ product.

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